

An In-depth Technical Guide to the Physical Properties of Tetramethoxymethane

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Compound of Interest

Compound Name: Tetramethoxymethane

Cat. No.: B120706

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **tetramethoxymethane** (CAS No: 1850-14-2), also known as tetramethyl orthocarbonate. The information is curated for professionals in research and development who require precise data for experimental design, process optimization, and theoretical modeling. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes graphical representations of key processes and concepts.

Core Physical and Chemical Properties

Tetramethoxymethane is the tetramethyl ester of the hypothetical orthocarbonic acid.^[1] It is a colorless liquid with an aromatic or fruity smell.^[1] The following table summarizes its key physical properties.

Property	Value	Units	Conditions	Citations
Molecular Formula	C5H12O4	-	-	[2][3]
Molar Mass	136.15	g/mol	-	[1][2]
Density	1.023	g/mL	at 25 °C	[1][2][3]
Melting Point	-5 to -5.5	°C	-	[1][2]
Boiling Point	114	°C	at 760 mmHg	[1][2]
Refractive Index	1.385	n _{20/D}	at 20 °C	[2][3]
Flash Point	22	°C	-	
Vapor Pressure	24	mmHg	at 25 °C	[4]
Solubility	Soluble	-	-	[2][3]
(in Chloroform, Ethyl Acetate, Methanol)				

Experimental Protocols

The determination of the physical properties of **tetramethoxymethane** follows standard laboratory procedures for organic compounds.

2.1. Determination of Boiling Point via Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor. For **tetramethoxymethane**, this can be determined using simple distillation.[5]

- Apparatus: A round-bottom flask, heating mantle, distillation head, condenser, receiving flask, and a calibrated thermometer.
- Procedure:

- A sample of **tetramethoxymethane** is placed in the round-bottom flask along with boiling chips.
- The distillation apparatus is assembled. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure it accurately measures the temperature of the vapor that is distilling.
- Cooling water is circulated through the condenser.
- The sample is heated gently.
- The temperature is recorded when the first drop of distillate is collected in the receiving flask. The temperature should remain constant throughout the distillation of the pure liquid. This constant temperature is the boiling point.[5]

2.2. Determination of Melting Point

The melting point is the temperature at which a solid turns into a liquid.[5] While **tetramethoxymethane** is a liquid at room temperature, its melting point can be determined by cooling it until it solidifies.

- Apparatus: A melting point apparatus (e.g., a Mel-Temp or similar device), a capillary tube, and a solid sample of frozen **tetramethoxymethane**.
- Procedure:
 - A small amount of liquid **tetramethoxymethane** is frozen.
 - The solidified sample is placed in a capillary tube.
 - The capillary tube is placed in the melting point apparatus.
 - The sample is heated slowly.
 - The temperature at which the solid begins to melt and the temperature at which it is completely liquid are recorded as the melting point range. For a pure substance, this range should be narrow.

2.3. Measurement of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific volume) and a balance.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with **tetramethoxymethane**, and any excess is removed.
 - The filled pycnometer is weighed.
 - The mass of the **tetramethoxymethane** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the **tetramethoxymethane** by the known volume of the pycnometer.

2.4. Measurement of Refractive Index

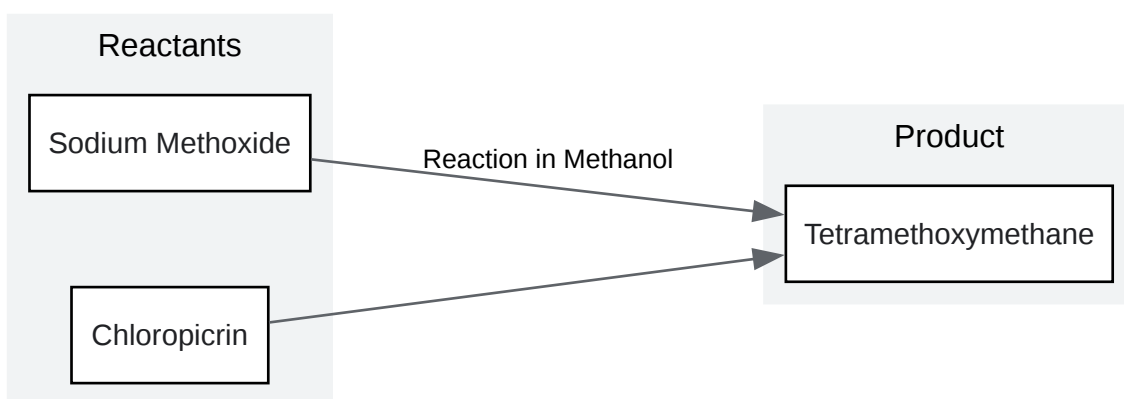
The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - A few drops of **tetramethoxymethane** are placed on the prism of the refractometer.
 - The prism is closed, and the light source is positioned.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark areas is sharp and centered.
 - The refractive index is read from the scale. The measurement is temperature-dependent and is typically reported at 20°C.

Visualizations

3.1. Synthesis of **Tetramethoxymethane**

Several methods exist for the synthesis of **tetramethoxymethane**. One common method involves the reaction of sodium methoxide with chloropicrin.[6] Another high-yield synthesis route uses a tin-sulfide pathway.[1]

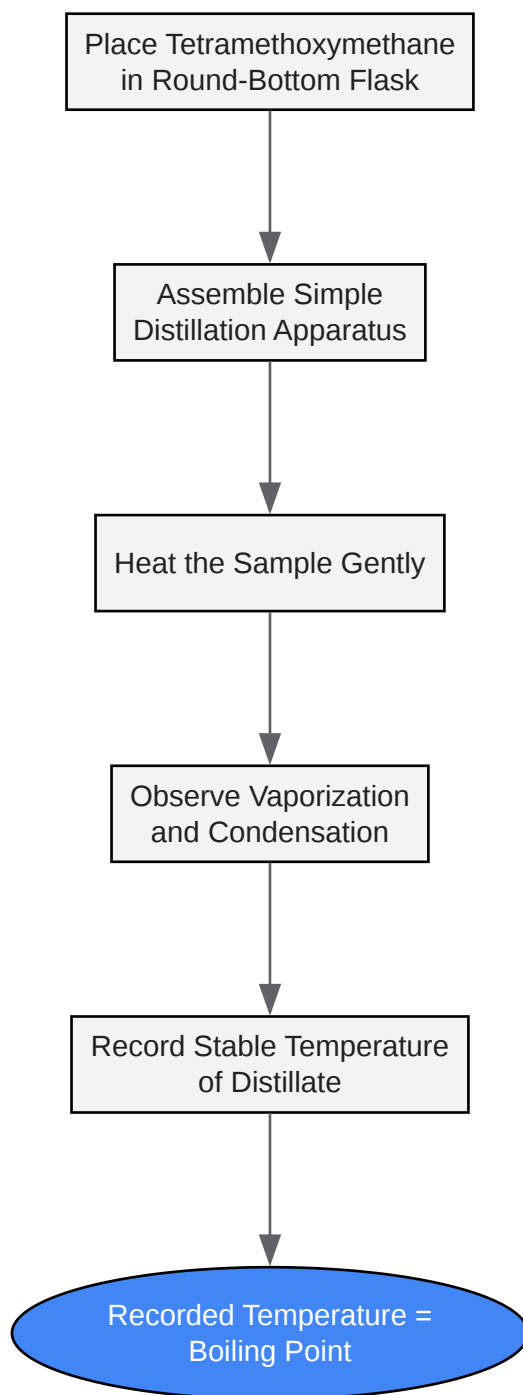


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Caption: Synthesis of **Tetramethoxymethane**.

3.2. Experimental Workflow for Boiling Point Determination

The following diagram illustrates the workflow for determining the boiling point of **tetramethoxymethane** using simple distillation.



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Caption: Boiling Point Determination Workflow.

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